

# Unveiling Benzoyl Oxokadsuranol: A Technical Guide to its Discovery and Origins

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## Compound of Interest

Compound Name: *Benzoyl oxokadsuranol*

Cat. No.: *B12363882*

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This technical guide provides a comprehensive overview of the discovery, origin, and characteristics of **benzoyl oxokadsuranol**, a lignan isolated from the plant genus Kadsura. This document is intended for researchers, scientists, and drug development professionals interested in the phytochemical and potential therapeutic properties of this natural compound.

## Discovery and Origin

**Benzoyl oxokadsuranol** was first reported as a new natural product in 2018 by a team of researchers led by Jin Zhang.<sup>[1]</sup> It was isolated from the stems of *Kadsura longipedunculata*, a plant species native to China. Subsequent research has also identified its presence in the roots of the same plant species and in *Kadsura coccinea*. The discovery of **benzoyl oxokadsuranol** contributes to the growing body of knowledge about the diverse lignan constituents of the *Kadsura* genus, which has a long history of use in traditional medicine.

Table 1: Discovery and Origin of **Benzoyl Oxokadsuranol**

Attribute	Information
Year of Discovery	2018
Primary Plant Source	Kadsura longipedunculata (Stems)
Other Plant Sources	Kadsura longipedunculata (Roots), Kadsura coccinea
Compound Class	Lignan
CAS Number	130252-47-0

## Physicochemical and Spectroscopic Data

The structure of **benzoyl oxokadsuranol** was elucidated using a combination of spectroscopic techniques. While the primary literature should be consulted for the complete dataset, this guide summarizes the key analytical methods used for its characterization.

Table 2: Key Analytical Data for **Benzoyl Oxokadsuranol**

Data Type	Description
Mass Spectrometry	High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) was used to determine the molecular formula.
NMR Spectroscopy	1D ( <sup>1</sup> H and <sup>13</sup> C) and 2D (HSQC, HMBC, NOESY) Nuclear Magnetic Resonance spectroscopy were employed for complete structural assignment.
Optical Rotation	The specific rotation was measured to determine the stereochemistry of the molecule.

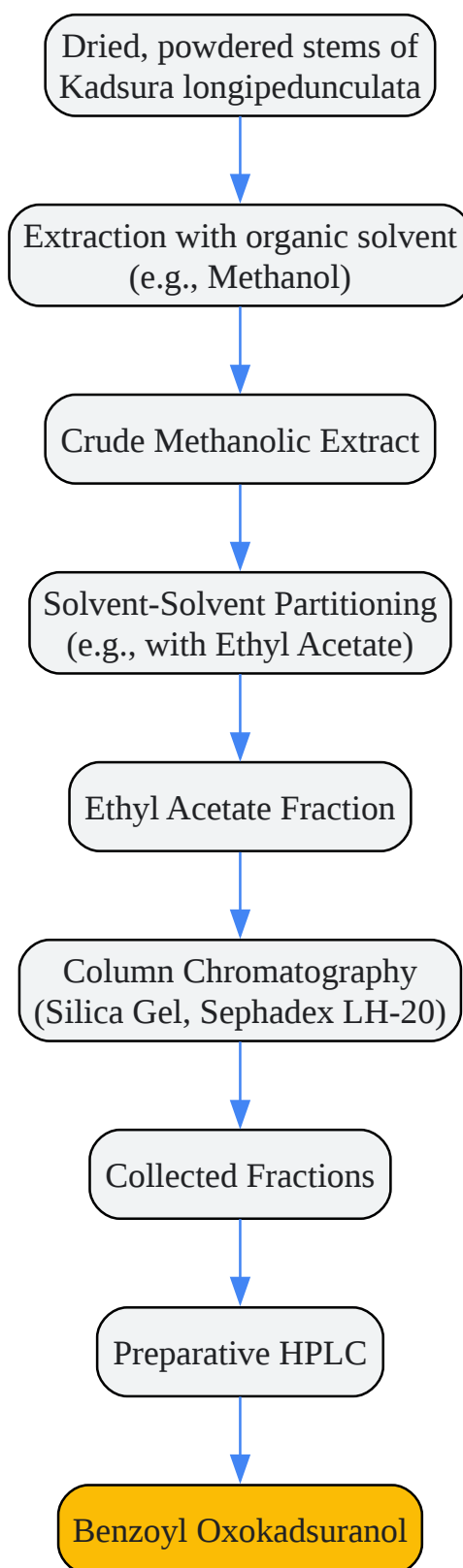
Note: Specific quantitative values for spectroscopic data and optical rotation are detailed in the primary scientific literature and are essential for unambiguous identification.

## Experimental Protocols

The isolation and purification of **benzoyl oxokadsuranol** involve standard phytochemistry laboratory procedures. The following is a generalized workflow based on the initial discovery.

## Plant Material Extraction and Fractionation

A generalized workflow for the extraction and fractionation of *Kadsura longipedunculata* to isolate **benzoyl oxokadsuranol** is depicted below.

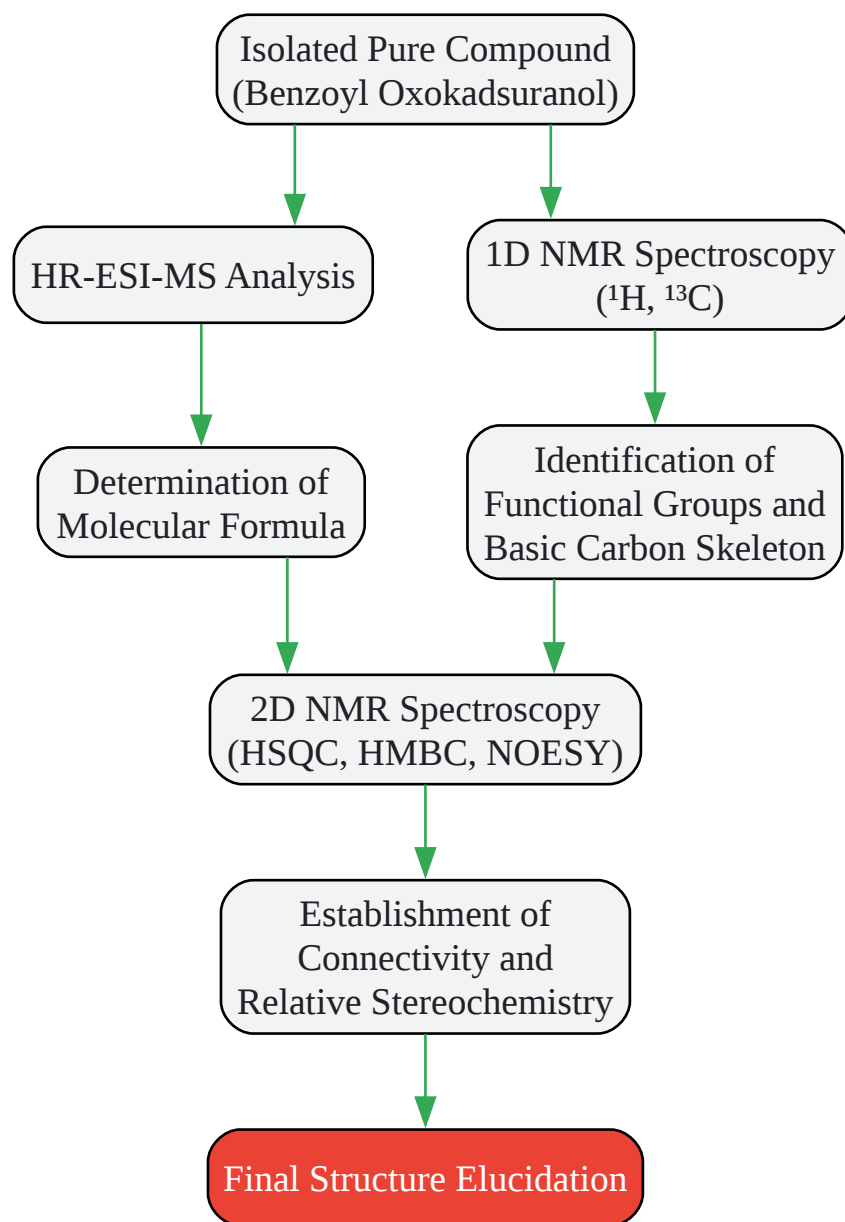


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**Figure 1.** General workflow for the isolation of **benzoyl oxokadsuranol**.

## Structure Elucidation

The determination of the chemical structure of **benzoyl oxokadsuranol** follows a logical progression of analytical techniques.



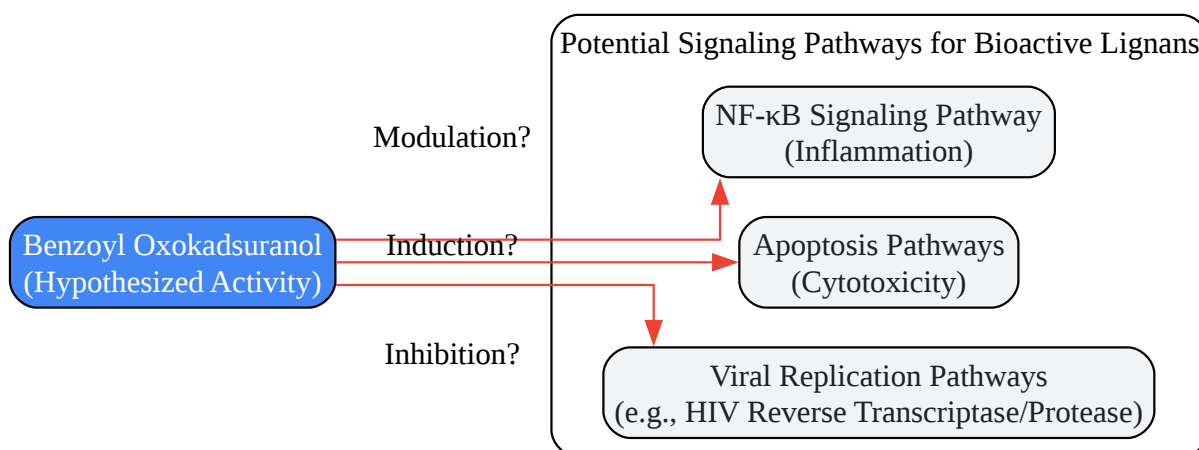
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**Figure 2.** Workflow for the structure elucidation of **benzoyl oxokadsuranol**.

## Biological Activity and Signaling Pathways

Currently, there is a lack of specific published data on the biological activities of **benzoyl oxokadsuranol**. However, the Kadsura genus is a rich source of lignans that have demonstrated a wide range of biological effects, including anti-HIV, anti-inflammatory, and hepatoprotective activities.

Given the structural class of **benzoyl oxokadsuranol**, it is plausible that it may exhibit similar biological properties. Future research is warranted to investigate its potential therapeutic effects. Should such activities be identified, subsequent studies would be necessary to elucidate the underlying molecular mechanisms and signaling pathways involved. Potential pathways that are often modulated by bioactive lignans include:



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**Figure 3.** Hypothesized signaling pathways for future investigation.

## Conclusion and Future Directions

**Benzoyl oxokadsuranol** is a recently discovered lignan with a well-characterized structure, originating from plants of the Kadsura genus. While its discovery has been documented, a significant opportunity exists for further research into its biological activities. Future studies should focus on screening **benzoyl oxokadsuranol** against various disease models to uncover any potential therapeutic benefits. Elucidation of its mechanism of action and the signaling pathways it may modulate will be critical for its potential development as a novel therapeutic agent.

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## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unveiling Benzoyl Oxokadsuranol: A Technical Guide to its Discovery and Origins]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12363882#benzoyl-oxokadsuranol-discovery-and-origin]

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